

Spectroscopic Data Guide: Methyl (4-bromo-2-formylphenoxy)acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl (4-bromo-2-formylphenoxy)acetate*

CAS No.: 24581-99-5

Cat. No.: B2958170

[Get Quote](#)

Part 1: Executive Technical Summary

Methyl (4-bromo-2-formylphenoxy)acetate is a bifunctionalized aromatic building block. Its core utility lies in the orthogonal reactivity of its functional groups: the aldehyde (C-2 position) and the

-phenoxy ester moiety. This structural arrangement makes it an ideal precursor for the synthesis of 5-bromo-2-benzofurancarboxylates via the Rap-Stoermer condensation or similar cyclization protocols.

For the analytical scientist, this compound presents a distinct spectroscopic signature characterized by the interplay between the electron-withdrawing formyl/ester groups and the electron-donating ether linkage.

Chemical Property	Data
IUPAC Name	Methyl 2-(4-bromo-2-formylphenoxy)acetate
CAS Number	24581-99-5
Molecular Formula	C
	H
	BrO
Molecular Weight	273.08 g/mol
Physical State	White to pale yellow solid
Melting Point	98–100 °C (typical range for pure crystalline form)

Part 2: Synthesis & Structural Context

To understand the impurity profile often seen in spectra, one must understand the genesis of the molecule. It is synthesized via the Williamson ether synthesis alkylation of 5-bromosalicylaldehyde with methyl bromoacetate in the presence of a weak base (K

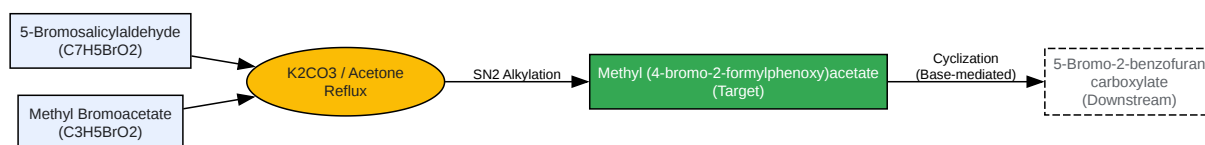
CO

).

Common Impurities:

- 5-Bromosalicylaldehyde (Starting Material): Detected by a phenolic -OH peak (~11 ppm) and a shift in the aldehyde proton.
- Hydrolysis Product (Carboxylic Acid): Broad -OH stretch in IR (2500–3300 cm⁻¹) and loss of the methyl singlet in NMR.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway illustrating the origin of the target compound and its downstream utility.

Part 3: Spectroscopic Characterization

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum in CDCl₃

is the primary tool for purity assessment. The molecule exhibits a clean separation of aliphatic and aromatic signals.

Protocol: Dissolve ~10 mg of sample in 0.6 mL CDCl₃

. Ensure the solvent is acid-free to prevent acetal formation with the aldehyde.

Table 1:

¹H NMR Data (400 MHz, CDCl₃

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.51	Singlet (s)	1H	-CHO	Deshielded formyl proton; diagnostic for oxidation state.
7.94	Doublet (d)	1H	Ar-H3	Ortho to -CHO. Hz (meta coupling).
7.62	Doublet of Doublets (dd)	1H	Ar-H5	Para to -CHO. Hz.
6.81	Doublet (d)	1H	Ar-H6	Ortho to ether linkage. Shielded by oxygen donation. Hz.
4.80	Singlet (s)	2H	-OCH -	Methylene bridge; sharp singlet confirms no chiral center.
3.82	Singlet (s)	3H	-OCH	Methyl ester; integration reference standard.

Self-Validating Logic:

- Integration Check: The ratio of the aldehyde proton (10.51 ppm) to the methyl ester (3.82 ppm) must be exactly 1:3. A deviation suggests ester hydrolysis or aldehyde oxidation.

- Coupling Verification: H-3 appears as a doublet due to meta-coupling with H-5, not ortho-coupling. H-6 is a doublet due to ortho-coupling with H-5.

2. Infrared (IR) Spectroscopy

IR is critical for confirming the presence of both carbonyl species (aldehyde and ester) without water interference.

Table 2: Key IR Absorptions (KBr Pellet/ATR)

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
1755	(C=O) stretch	Ester	Sharp, strong band. Higher frequency due to -oxygen.
1685	(C=O) stretch	Aldehyde	Conjugated with the aromatic ring, lowering the frequency.
1590, 1475	(C=C) stretch	Aromatic Ring	Skeletal vibrations of the benzene ring.
1230	(C-O-C) stretch	Aryl Ether	Strong antisymmetric stretch of the Ph-O-CH bond.
2850, 2750	(C-H) stretch	Aldehyde C-H	"Fermi doublet" characteristic of aldehydes.

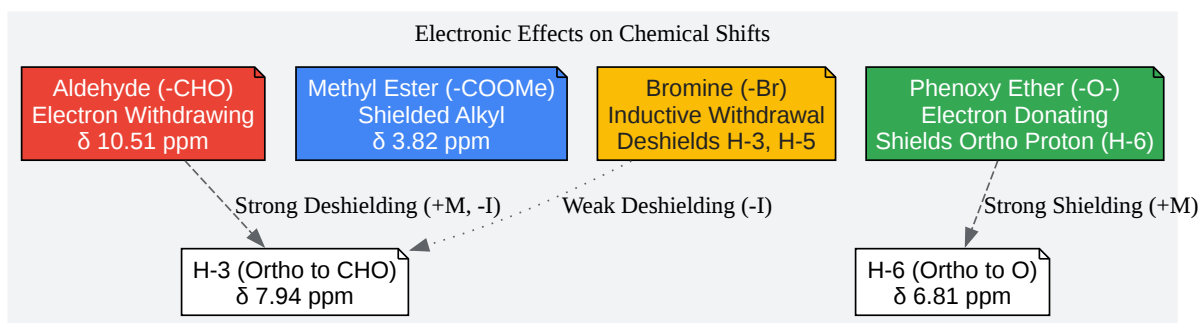
3. Mass Spectrometry (MS)

Mass spectrometry provides the definitive confirmation of the bromine atom through its isotopic signature.

- Ionization Mode: EI (Electron Impact) or ESI+ (Electrospray).
- Molecular Ion (M): 272 and 274.
- Isotope Pattern: The M and $M+2$ peaks appear in a 1:1 ratio, characteristic of the natural abundance of Br and Br.
- Fragmentation:
 - m/z 241/243: Loss of -OCH (M - 31).
 - m/z 199/201: Loss of the acetate group (-CH₃COOCH), leaving the bromosalicylaldehyde cation.

Part 4: Structural Logic Diagram

The following diagram correlates the chemical shifts with the electronic environment of the molecule, providing a visual logic for assignment.



[Click to download full resolution via product page](#)

Figure 2: Correlation of electronic substituents to observed NMR shifts.

References

- Sigma-Aldrich.Product Specification: **Methyl (4-bromo-2-formylphenoxy)acetate** (CAS 24581-99-5).[1][Link](#)
- PubChem.Compound Summary: **Methyl (4-bromo-2-formylphenoxy)acetate**. [2] National Library of Medicine. [Link](#)
- Parameshwarappa, G., et al. (2008). "Synthesis of new benzofuran analogues from 5-bromosalicylaldehyde and their biological activities." TSI Journals: Organic Chemistry, 4(5).
- LBP World. "A Review: An Insight on Synthesis of Benzofuran." (Contextualizes the use of phenoxyacetate intermediates in Rap-Stoermer cyclization). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-methyl-2-pentyl-acetate | Sigma-Aldrich [sigmaaldrich.cn]
- 2. m.globalchemmall.com [m.globalchemmall.com]
- To cite this document: BenchChem. [Spectroscopic Data Guide: Methyl (4-bromo-2-formylphenoxy)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2958170/docs#spectroscopic-data-guide-methyl-4-bromo-2-formylphenoxy-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)